

Essential Safety and Handling Protocols for Compound MJ04

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Compound of Interest

Compound Name: MJ04

Cat. No.: B12370742

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This document provides crucial safety guidelines, operational procedures, and disposal plans for the handling of compound **MJ04**. It is intended for laboratory personnel, including researchers, scientists, and drug development professionals, to ensure a safe working environment and proper management of this chemical.

Hazard Identification and Personal Protective Equipment (PPE)

All personnel must be trained on the specific hazards associated with **MJ04** before handling.^[1]
^[2] The required level of Personal Protective Equipment (PPE) is determined by the potential for exposure and the nature of the task being performed.^[3]^[4]

Table 1: Personal Protective Equipment (PPE) Requirements for **MJ04**

Task / Exposure Level	Required PPE
Low-Risk / Small Quantities	- Safety glasses with side shields- Nitrile gloves- Laboratory coat
Moderate-Risk / Solution Preparation	- Chemical splash goggles- Double-gloved nitrile gloves- Chemical-resistant apron over a laboratory coat- Work within a certified chemical fume hood
High-Risk / Potential for Aerosolization	- Full-face shield and chemical splash goggles- Heavy-duty chemical-resistant gloves- Fully encapsulated chemical-protective suit- Use of a closed system or glove box is required

Chemical Properties and Exposure Limits

Understanding the physical and chemical properties of **MJ04** is essential for safe handling and storage. The following table summarizes key quantitative data.

Table 2: Physical and Chemical Properties of **MJ04**

Property	Value
Molecular Weight	345.67 g/mol
Appearance	White crystalline solid
Odor	Odorless
Boiling Point	212 °C
Flash Point	98 °C
Permissible Exposure Limit (PEL)	0.05 mg/m ³ (8-hour TWA)
Short-Term Exposure Limit (STEL)	0.2 mg/m ³ (15-minute)

Experimental Protocol: Preparation of a 10mM MJ04 Solution

This protocol outlines the step-by-step procedure for safely preparing a 10mM solution of **MJ04** in Dimethyl Sulfoxide (DMSO).

Materials:

- **MJ04** powder
- Anhydrous DMSO
- Sterile conical tubes (15mL and 50mL)
- Calibrated analytical balance
- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- Personal Protective Equipment (as specified for moderate-risk tasks)

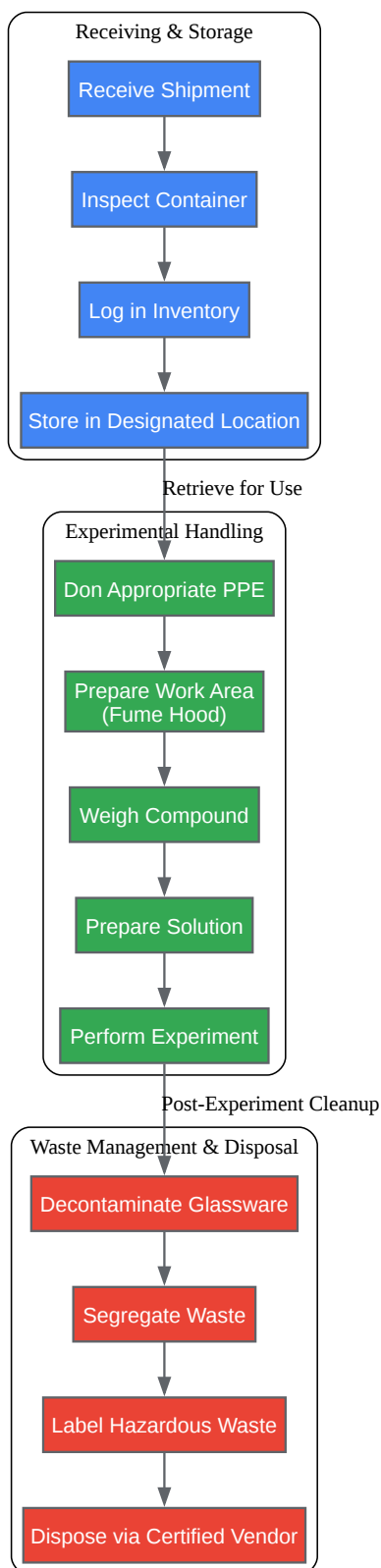
Procedure:

- **Preparation:** Don all required PPE before entering the designated handling area. Ensure the chemical fume hood is certified and functioning correctly.
- **Weighing:** Tare a sterile 15mL conical tube on the analytical balance. Carefully weigh 3.46 mg of **MJ04** powder directly into the tube.
- **Solubilization:** Inside the chemical fume hood, add 1 mL of anhydrous DMSO to the conical tube containing the **MJ04** powder.
- **Mixing:** Tightly cap the tube and vortex at medium speed for 2 minutes, or until the solid is completely dissolved.
- **Dilution (if necessary):** For further dilutions, use appropriate volumes of the stock solution and desired solvent.

- Labeling: Clearly label the tube with the compound name (**MJ04**), concentration (10mM in DMSO), date of preparation, and your initials.
- Storage: Store the solution at -20°C in a properly labeled, secondary container.

Operational Workflow for Handling MJ04

The following diagram illustrates the standard operational workflow for handling **MJ04** from receipt to disposal. Adherence to this workflow is mandatory to minimize risk and ensure regulatory compliance.



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References

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